

# 2-Morpholinoethanol: A Versatile Intermediate Awaiting Broader Application as a Reaction Solvent

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## Compound of Interest

Compound Name: 2-Morpholinoethanol

Cat. No.: B138140

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Shanghai, China – December 13, 2025 – **2-Morpholinoethanol**, also known as N-(2-hydroxyethyl)morpholine, is a well-established chemical intermediate widely utilized in the synthesis of pharmaceuticals, agrochemicals, and polymers. Its unique combination of a tertiary amine, a hydroxyl group, and an ether linkage within a stable morpholine ring makes it a valuable building block for complex molecular architectures. While its role as a reactant and a solvent for resins and polymers is well-documented, its application as a primary solvent in chemical reactions remains largely unexplored in publicly available scientific literature and patents.

## Physicochemical Properties: A Profile of a Potential High-Temperature, Polar Solvent

**2-Morpholinoethanol** is a colorless to pale yellow viscous liquid with a high boiling point of approximately 223-227 °C.[1][2] It is fully miscible with water and soluble in common organic solvents, indicative of its polar nature.[2][3][4] These properties theoretically position it as a suitable solvent for reactions requiring high temperatures and a polar environment to dissolve reactants and reagents. Its basic nature, due to the tertiary amine, could also allow it to function as a dual solvent and base in certain transformations.

A summary of its key physical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Morpholinoethanol**

Property	Value	Reference(s)
CAS Number	622-40-2	[2]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	[2]
Molecular Weight	131.17 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3][5]
Boiling Point	223-227 °C	[1][2]
Density	~1.083 g/mL at 25 °C	[1][5]
Flash Point	~98-110 °C	[2][5]
Solubility	Miscible with water and common organic solvents	[2][3][4]

## Current Applications: An Intermediate, Not a Medium

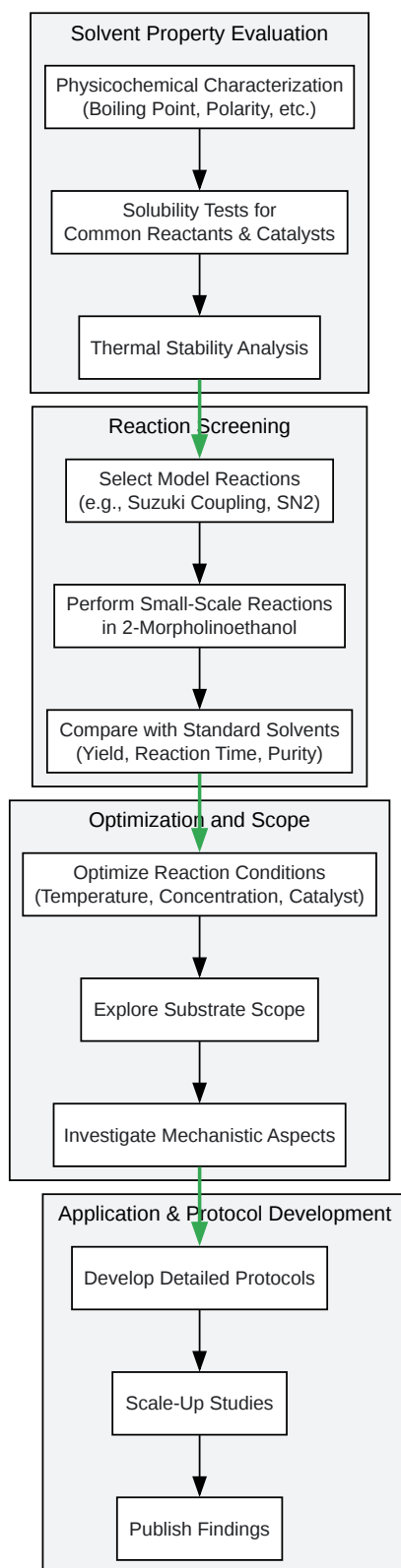
Current industrial and research applications of **2-Morpholinoethanol** predominantly leverage its reactive functional groups. It serves as a key starting material in the synthesis of a variety of molecules. For instance, it is used in the preparation of ester prodrugs of naproxen.[1][6] In the polymer industry, it acts as a crosslinking agent for epoxy resins and polyurethane foams.[2] Furthermore, it finds utility as a corrosion inhibitor, a pH adjuster in cosmetic formulations, and a wetting and dispersing agent in the textile and leather industries.[3][5]

Despite its favorable solvent-like properties, extensive searches of scientific databases and patent archives did not yield specific examples or detailed protocols for the use of **2-Morpholinoethanol** as a primary solvent in common chemical reactions such as palladium-catalyzed cross-couplings (e.g., Suzuki-Miyaura, Heck, Sonogashira), condensation reactions, or nucleophilic substitutions. The information available consistently points to its role as a reactant or a component within a formulation, rather than the medium in which a reaction is conducted.

## Future Outlook and a Call for Research

The lack of documented use of **2-Morpholinoethanol** as a reaction solvent presents an opportunity for future research. Its high thermal stability could be advantageous for reactions requiring significant energy input. Its polarity and basicity might offer unique selectivity and reactivity profiles compared to more conventional solvents.

To facilitate such research, a general workflow for evaluating a novel solvent is proposed. This logical workflow can be applied to investigate the potential of **2-Morpholinoethanol** in various chemical transformations.



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